

Application Note: Analysis of Clofenotane (DDT) by Gas Chromatography-Mass Spectrometry (GC-MS)

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| Compound of Interest | | |
|----------------------|-------------|-----------|
| Compound Name: | Clofenotane | |
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Audience: Researchers, scientists, and drug development professionals.

Introduction

Clofenotane, also known as Dichlorodiphenyltrichloroethane (DDT), is a well-known organochlorine pesticide.[1][2] Due to its persistence in the environment and potential health risks, monitoring its presence in various matrices like soil, water, food products, and consumer goods is crucial.[1][3] Gas chromatography coupled with mass spectrometry (GC-MS) is a powerful and widely used analytical technique for the identification and quantification of pesticides like Clofenotane.[1][3][4] This method offers high sensitivity and selectivity, enabling the detection of trace levels of the compound.[1][5] This application note provides a comprehensive protocol for the analysis of Clofenotane using GC-MS, including sample preparation, instrument setup, and data analysis.

Principle

The analytical method involves extracting **Clofenotane** from the sample matrix, followed by cleanup to remove interfering substances. The purified extract is then injected into a gas chromatograph, where the compound is separated from other components based on its volatility and interaction with the GC column.[3] The separated analyte then enters the mass spectrometer, which ionizes the molecules and separates the resulting fragments based on their mass-to-charge ratio, providing a unique spectral fingerprint for definitive identification and



quantification.[3][5] For enhanced selectivity and sensitivity, tandem mass spectrometry (GC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode is often employed.[6][7]

Experimental Protocol

This protocol outlines a general procedure for the analysis of **Clofenotane** in a solid matrix (e.g., food, soil). Modifications may be necessary depending on the specific sample type.

Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for extracting pesticides from diverse matrices.[6][8]

Reagents and Materials:

- Homogenized Sample
- Acetonitrile (pesticide residue grade) with 1% Acetic Acid[8]
- Anhydrous Magnesium Sulfate (MgSO₄)
- Sodium Chloride (NaCl) or appropriate QuEChERS salt packet[8]
- Dispersive SPE (d-SPE) kit with Primary Secondary Amine (PSA) and C18 sorbents
- Centrifuge tubes (50 mL)
- Centrifuge
- Vortex mixer

Procedure:

- Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 15 mL of acetonitrile containing 1% acetic acid.[8]
- Add the appropriate QuEChERS extraction salt packet (e.g., containing MgSO₄ and NaCl).



- Cap the tube and shake vigorously for 1 minute to ensure thorough mixing and prevent the clumping of salts.[9]
- Centrifuge the tube at ≥3000 rcf for 5 minutes.[10]
- Transfer an aliquot of the upper acetonitrile layer (supernatant) to a d-SPE cleanup tube containing PSA, C18, and MgSO₄.
- Vortex the d-SPE tube for 30-60 seconds and then centrifuge for 5 minutes.
- Collect the cleaned extract and filter it through a 0.22 μm syringe filter into an autosampler vial for GC-MS analysis.[10]

Instrumental Analysis: GC-MS/MS

The following tables summarize the typical instrumental conditions for **Clofenotane** analysis. Parameters should be optimized for the specific instrument in use.

Table 1: Gas Chromatography (GC) Parameters

| Parameter | Value | |
|-------------------|--|--|
| GC System | Agilent 7890 GC or equivalent[1] | |
| Injection Port | Split/Splitless or Multi-Mode Inlet (MMI)[11] | |
| Injection Mode | Pulsed Splitless | |
| Injection Volume | 1-2 μL | |
| Inlet Temperature | 250 - 280 °C | |
| Liner | Ultra-Inert (UI) liner with glass wool[8] | |
| Carrier Gas | Helium at a constant flow of 1.0-1.5 mL/min[12] | |
| Column | HP-5ms Ultra Inert, 30 m x 0.25 mm, 0.25 μm film thickness (or equivalent) | |

| Oven Program | Initial: 70 °C, hold for 1 min; Ramp 1: 25 °C/min to 150 °C; Ramp 2: 6 °C/min to 200 °C; Ramp 3: 10 °C/min to 285 °C, hold for 5 min[11] |



Table 2: Mass Spectrometry (MS) Parameters

| Parameter | Value | |
|---------------------|---|--|
| MS System | Triple Quadrupole Mass Spectrometer (e.g., Agilent 7010B)[13] | |
| Ionization Mode | Electron Ionization (EI)[5] | |
| Electron Energy | 70 eV[5][11] | |
| Source Temperature | 200 - 230 °C[10][11] | |
| Quadrupole Temp. | 150 - 200 °C[11] | |
| Transfer Line Temp. | 280 - 300 °C[10][11] | |

| Acquisition Mode | Multiple Reaction Monitoring (MRM)[6][7] |

Table 3: MRM Transitions for **Clofenotane** (p,p'-DDT)

For quantitative analysis, specific precursor-to-product ion transitions are monitored. The most intense transition is typically used for quantification, while a second is used for confirmation. [14]

| Compound | Precursor Ion (m/z) | Product Ion 1 (Quantifier) | Product Ion 2 (Qualifier) | Collision Energy (eV) |
|----------|------------------------|-------------------------------|------------------------------|--------------------------|
| p,p'-DDT | 235 | 165 | 199 | 15 |
| p,p'-DDE | 318 | 246 | 248 | 10 |
| p,p'-DDD | 235 | 165 | 200 | 15 |

Note: The molecular ion of DDT (m/z 352, 354) is often weak; the fragment at m/z 235, resulting from the loss of -CCl₃, is a common and abundant precursor ion.[5] Collision energies should be optimized empirically.

Workflow and Data Visualization



The overall analytical workflow from sample receipt to final reporting is depicted below.

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